

Personal protective equipment for handling 1,10-Dibromodecane

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Compound of Interest

Compound Name: 1,10-Dibromodecane

Cat. No.: B1670030

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Essential Safety and Handling Guide for 1,10-Dibromodecane

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1,10-Dibromodecane** (CAS No. 4101-68-2). Adherence to these guidelines is critical for ensuring laboratory safety and regulatory compliance.

Hazard Identification and Safety Precautions

1,10-Dibromodecane is a beige crystalline solid that may cause irritation to the skin and eyes. [\[1\]](#)[\[2\]](#) Inhalation of dust should be avoided.[\[3\]](#)[\[4\]](#)

Hazard Summary:

Hazard Type	Description
Skin Contact	Causes skin irritation.[4]
Eye Contact	Causes serious eye irritation.[4]
Inhalation	May cause respiratory irritation if dust is inhaled. [3][4]
Ingestion	Do not ingest. If swallowed, seek immediate medical assistance.[1]

Incompatible Materials:

- Strong oxidizing agents[1]
- Strong bases[1]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **1,10-Dibromodecane** to prevent exposure.

Recommended PPE:

Body Part	PPE Recommendation	Rationale and Best Practices
Eyes/Face	Chemical safety goggles conforming to EN166 (EU) or OSHA 29 CFR 1910.133 (US) standards. [1] [3]	To protect against dust particles and potential splashes.
Hands	Chemical-resistant, impervious gloves (e.g., Nitrile rubber).	Inspect gloves for integrity before each use. Aromatic and halogenated hydrocarbons can attack many glove materials; change gloves immediately if swelling or degradation occurs. [5]
Respiratory	A NIOSH-approved N95 dust mask or equivalent. [6]	Required when weighing or transferring the solid to prevent inhalation of dust. [3] All handling of the powder should be done in a well-ventilated area, preferably a chemical fume hood. [1] [3]
Body	A lab coat or other protective clothing.	To prevent skin exposure from spills or contamination. [1]

Operational Plan: Safe Handling Procedures

A systematic approach is essential for the safe handling of **1,10-Dibromodecane** in the laboratory.

Step-by-Step Handling Protocol:

- Preparation:
 - Ensure a chemical fume hood is operational.

- Designate a specific area for handling **1,10-Dibromodecane** and cover the work surface with absorbent bench paper.
- Assemble all necessary equipment (spatulas, weigh boats, containers) within the fume hood.
- Weighing and Transferring:
 - All weighing and transferring of solid **1,10-Dibromodecane** should be conducted inside a chemical fume hood to minimize dust inhalation.[\[1\]](#)
 - Use a pre-weighed, covered vessel for transferring the powder.
 - Add the compound to the vessel inside the fume hood.
 - Close the vessel before removing it from the fume hood for re-weighing to get the exact amount.
 - Avoid pouring the powder directly from the stock bottle to prevent spillage. Use a clean spatula for the transfer.
- Post-Handling:
 - Tightly close the container of **1,10-Dibromodecane** when not in use.[\[1\]](#)
 - Decontaminate the work surface and any equipment used with a suitable solvent.
 - Remove PPE in the correct order to avoid cross-contamination.
 - Wash hands thoroughly with soap and water after handling.[\[1\]](#)

Storage:

- Store in a cool, dry, and well-ventilated place.[\[1\]](#)
- Keep the container tightly closed.[\[1\]](#) The material may darken in color during storage.[\[1\]](#)

Emergency Procedures

First-Aid Measures:

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, seek medical attention.[7]
Skin Contact	Remove contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical advice.[7][8]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical attention.[5][8]
Ingestion	Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[7][9]

Spill Cleanup Protocol:

- Evacuate and Ventilate: Evacuate non-essential personnel from the immediate area and ensure adequate ventilation.
- Don PPE: Wear the full personal protective equipment as outlined in the PPE table.
- Containment: For solid spills, carefully sweep up the material to avoid creating dust and place it into a suitable, closed container for disposal.[1][3]
- Decontamination: After the bulk of the material has been removed, wipe down the spill area with a wet cloth or paper towel. Place the cleaning materials into the waste container.
- Disposal: Label the container as hazardous waste and follow the disposal plan below.

Disposal Plan

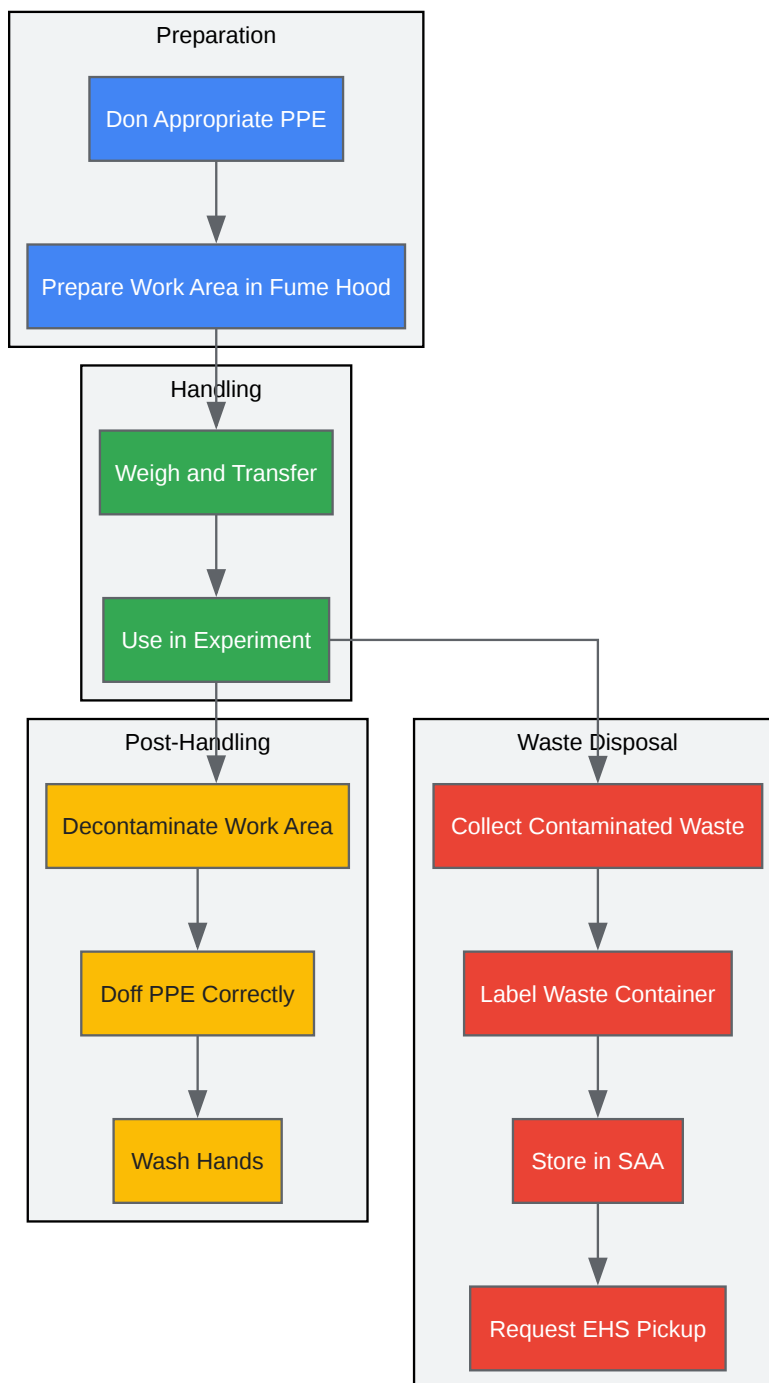
As a halogenated hydrocarbon, **1,10-Dibromodecane** and its contaminated waste must be disposed of as hazardous waste.

Waste Management Protocol:

- Waste Segregation:
 - Collect all solid waste contaminated with **1,10-Dibromodecane** (e.g., used gloves, weigh boats, absorbent paper) in a designated, leak-proof container.
 - Segregate halogenated waste from non-halogenated waste streams to reduce disposal costs and ensure proper treatment.
- Container Labeling:
 - Clearly label the waste container with "Hazardous Waste" and "Halogenated Hydrocarbons."
 - List all chemical constituents and their approximate percentages.
- Storage of Waste:
 - Store the waste container in a designated satellite accumulation area.
 - Keep the container tightly closed and in secondary containment to prevent spills.[\[10\]](#)
- Disposal Request:
 - When the container is nearly full, request a waste pickup from your institution's Environmental Health and Safety (EHS) department.

Workflow for Safe Handling and Disposal of **1,10-Dibromodecane**

Workflow for Safe Handling and Disposal of 1,10-Dibromodecane

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling and disposal of **1,10-Dibromodecane**.

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